

Application Notes and Protocols for Testing the Antimicrobial Efficacy of Copper Surfaces

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Compound of Interest

Compound Name: Copper water

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These application notes provide detailed methodologies for evaluating the antimicrobial efficacy of copper and copper alloy surfaces. The protocols are based on internationally recognized standards and guidelines from organizations such as the U.S. Environmental Protection Agency (EPA), the International Organization for Standardization (ISO), and ASTM International.

Introduction to Antimicrobial Copper

Copper and its alloys are powerful antimicrobial materials with broad-spectrum efficacy against a wide range of bacteria and viruses.^{[1][2]} The antimicrobial action of copper is a result of a multi-faceted attack on microorganisms. Key mechanisms include the generation of reactive oxygen species (ROS), disruption of cell membranes, and interference with essential proteins and enzymes, ultimately leading to cell death.^{[1][3][4][5][6]} The U.S. EPA has granted public health claims to over 500 copper alloys, acknowledging their ability to kill 99.9% of disease-causing bacteria within two hours of contact.^{[7][8]}

Standardized Testing Methodologies

Several standardized protocols exist to quantitatively assess the antimicrobial efficacy of copper surfaces. The choice of method depends on the specific product claims and regulatory requirements.

EPA-Approved Protocols for Public Health Claims

The EPA has approved three Good Laboratory Practice (GLP) test protocols to substantiate public health claims for antimicrobial copper surfaces.^{[7][8]} These tests are designed to simulate realistic conditions of use.

- **Efficacy as a Sanitizer:** This test evaluates the speed at which a copper surface can kill bacteria under typical indoor conditions. It measures the viable bacterial count after a two-hour exposure.^{[7][8]}
- **Residual Self-Sanitizing Activity:** This protocol assesses the durability of the antimicrobial effect by measuring bacterial counts before and after subjecting the surface to six cycles of wet and dry wear with intermittent bacterial inoculation.^{[7][8]}
- **Continuous Reduction of Bacterial Contaminants:** This method evaluates the surface's ability to reduce bacterial contamination over a 24-hour period with repeated inoculations, mimicking frequent re-contamination events.^{[7][8]}

ISO 22196: Measurement of Antibacterial Activity on Plastics and Other Non-porous Surfaces

This standard is a widely used method to quantify the antibacterial activity of non-porous surfaces.^{[9][10]} It involves inoculating the test and control surfaces with a bacterial suspension, covering them with a film to maintain humidity, and incubating for 24 hours at 35°C and >90% relative humidity.^{[11][12][13]} The number of viable bacteria is then determined, and the antibacterial activity is calculated.

ASTM E2180: Standard Test Method for Determining the Activity of Incorporated Antimicrobial Agent(s) in Polymeric or Hydrophobic Materials

This method is particularly suited for hydrophobic surfaces where aqueous bacterial inoculums may not spread evenly.^{[14][15]} It utilizes an agar slurry to ensure uniform contact between the microorganisms and the test surface.^{[15][16]} After a 24-hour incubation period, the surviving microorganisms are recovered and enumerated to determine the percent reduction compared to an untreated control.^{[14][15][16][17]}

Quantitative Data Summary

The following tables summarize the antimicrobial efficacy of copper alloys against common pathogens as reported in various studies.

Table 1: Efficacy of Copper Alloy C11000 against E. coli O157:H7

Temperature	Time to >99.9% Reduction	Reference
20°C (Room Temp)	90 minutes	^[1]
4°C (Chill Temp)	270 minutes	^[1]

Table 2: Efficacy of Copper Alloys against Methicillin-Resistant Staphylococcus aureus (MRSA)

Copper Alloy	Time to >99.9% Reduction at 20°C	Reference
C11000 (99.9% Copper)	75 minutes	^[1]
Various Brasses	60 - 270 minutes	^[1]
Various Bronzes	50 - 270 minutes	^[1]

Table 3: Summary of EPA Registration Testing Results for Various Copper Alloys

Test Protocol	Number of Tests	Percentage of Tests with >99.9% Reduction	Reference
Efficacy as a Sanitizer	72	100%	[8]
Residual Self-Sanitizing Activity	72	100%	[8]
Continuous Reduction of Bacterial Contaminants	72	87.5% (99.3% to 99.9% for the remainder)	[8]

Experimental Protocols

Protocol for EPA Efficacy as a Sanitizer Test

This protocol is a Tier Two method designed to better represent in-use environmental conditions.[12]

1. Test Organisms:

- Staphylococcus aureus (ATCC 6538)
- Enterobacter aerogenes (ATCC 13048)
- Pseudomonas aeruginosa (ATCC 15442)
- Methicillin-Resistant Staphylococcus aureus (MRSA) (ATCC 33592)
- Escherichia coli O157:H7 (ATCC 35150)[18]

2. Materials:

- Test carriers: Copper alloy surfaces
- Control carriers: Stainless steel surfaces[18]
- Bacterial culture media (e.g., Tryptic Soy Broth, Tryptic Soy Agar)
- Neutralizing broth (e.g., Lethen Broth)
- Sterile pipettes, petri dishes, and other laboratory consumables
- Incubator set at 35-37°C

3. Procedure:

- Prepare a standardized bacterial suspension.
- Inoculate the center of both test and control carriers with a defined volume of the bacterial suspension.
- Allow the inoculum to dry at room temperature (20-25°C) in a controlled humidity environment.
- After a 2-hour contact time, transfer each carrier to a tube containing neutralizing broth.
- Vortex or sonicate the tubes to recover the surviving bacteria.
- Perform serial dilutions of the neutralized suspension and plate on agar plates.
- Incubate the plates for 24-48 hours.
- Count the number of colony-forming units (CFUs) on each plate.

4. Data Analysis:

- Calculate the log reduction in viable bacteria on the copper surfaces compared to the stainless steel controls. A 3-log₁₀ reduction (99.9%) is typically required to pass the test.[\[19\]](#)
[\[20\]](#)

Protocol for ISO 22196

1. Test Organisms:

- Staphylococcus aureus (e.g., ATCC 6538)
- Escherichia coli (e.g., ATCC 8739)[\[9\]](#)

2. Materials:

- Test specimens: Copper surfaces (treated)
- Control specimens: Glass or other non-antimicrobial surfaces (untreated)
- Sterile polyethylene film
- Bacterial culture media
- Neutralizing solution (e.g., SCDLP broth)
- Incubator set at 35°C with ≥90% relative humidity[\[11\]](#)

3. Procedure:

- Prepare a bacterial inoculum in a dilute nutrient broth.[\[10\]](#)
- Place the test and control specimens in sterile petri dishes.
- Pipette the inoculum onto the surface of each specimen.

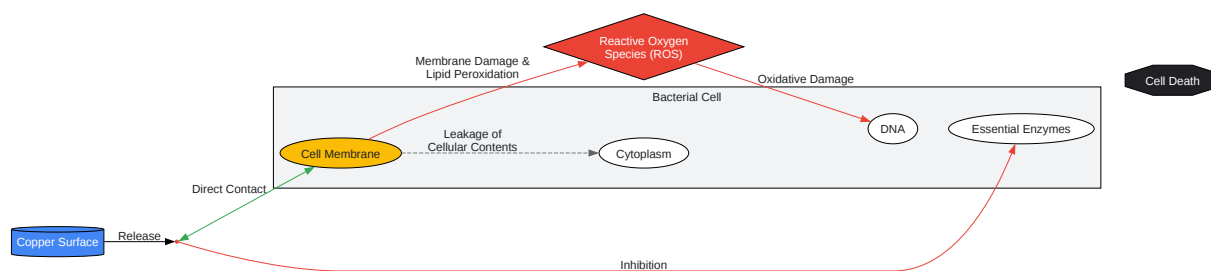
- Cover each inoculated specimen with a piece of sterile polyethylene film and press down to spread the inoculum.
- Immediately after inoculation (T0), recover the bacteria from a set of control specimens by adding a neutralizing solution.
- Incubate the remaining specimens for 24 hours.
- After incubation, recover the bacteria from the test and remaining control specimens using a neutralizing solution.
- Perform serial dilutions and plate to determine the number of viable bacteria.

4. Data Analysis:

- Calculate the antibacterial activity (R) using the formula: $R = (\log(B/A) - \log(C/A)) = \log(B/C)$, where A is the average number of viable bacteria on the control specimens immediately after inoculation, B is the average number of viable bacteria on the control specimens after 24 hours, and C is the average number of viable bacteria on the test specimens after 24 hours.

Visualizations

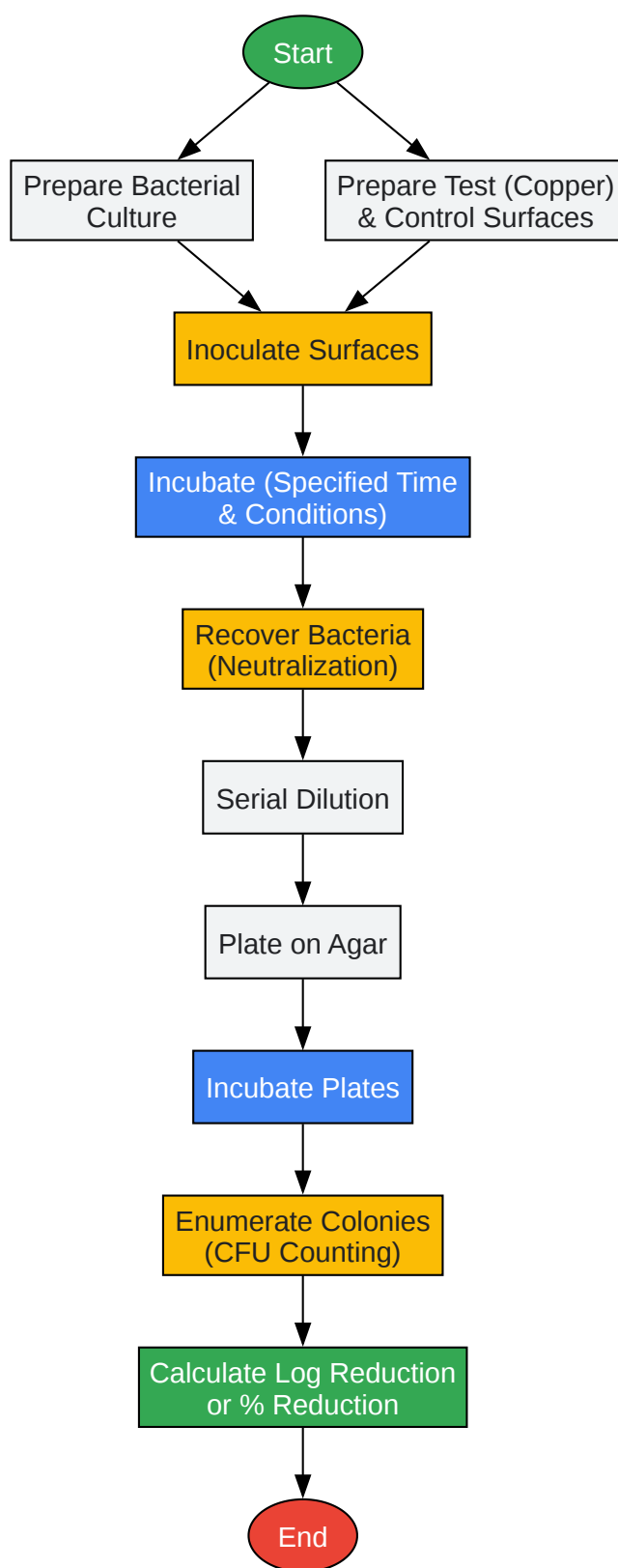
Signaling Pathway of Copper's Antimicrobial Action



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Caption: Mechanism of copper's antimicrobial action.

Experimental Workflow for Antimicrobial Efficacy Testing



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Caption: General workflow for antimicrobial surface testing.

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